

Physical and chemical properties of 4-Methoxynicotinaldehyde

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Compound of Interest

Compound Name: 4-Methoxynicotinaldehyde

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An In-depth Technical Guide to 4-Methoxynicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methoxynicotinaldehyde, a substituted pyridine derivative, is a compound of interest in organic synthesis and medicinal chemistry. This technical guide provides a comprehensive overview of its physical and chemical properties, spectral data, and a representative synthesis protocol. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the fields of chemical synthesis and drug development.

Chemical and Physical Properties

4-Methoxynicotinaldehyde (CAS RN: 82257-15-6), also known as 4-methoxy-3-pyridinecarboxaldehyde, is a light yellow solid at room temperature.^[1] Its core structure consists of a pyridine ring substituted with a methoxy group at the 4-position and a formyl group at the 3-position.

Structure and Identification

- IUPAC Name: 4-methoxypyridine-3-carbaldehyde

- Synonyms: **4-Methoxynicotinaldehyde**, 3-Formyl-4-methoxypyridine, 4-Methoxy-3-pyridinecarboxaldehyde
- CAS Number: 82257-15-6
- Molecular Formula: C₇H₇NO₂
- Molecular Weight: 137.14 g/mol
- Canonical SMILES: COC1=C(C=NC=C1)C=O

Physicochemical Data

A summary of the key physicochemical properties of **4-Methoxynicotinaldehyde** is presented in the table below.

Property	Value	Reference
Appearance	Light yellow solid	[1]
Melting Point	63-67 °C	[2] [3]
Boiling Point	262.9 °C at 760 mmHg	[1]
Density	1.159 g/cm ³	[1]
Flash Point	112.8 °C	[1]
Exact Mass	137.04800 u	[1]

Spectral Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **4-Methoxynicotinaldehyde**.

¹H NMR Spectroscopy

The proton nuclear magnetic resonance (¹H NMR) spectrum provides information about the hydrogen atoms in the molecule. A representative ¹H NMR spectrum of **4-Methoxynicotinaldehyde** is available from commercial suppliers.[\[1\]](#)

¹³C NMR Spectroscopy

While a specific spectrum for **4-Methoxynicotinaldehyde** is not readily available in the searched literature, the expected chemical shifts can be inferred from analogous structures. For the closely related 3-pyridinecarboxaldehyde, the aldehydic carbon appears at approximately 192.5 ppm, and the pyridine ring carbons resonate between 124.4 and 154.6 ppm in DMSO-d₆.^[4]^[5] The methoxy group in 4-methoxy-substituted aromatic compounds typically shows a signal around 55 ppm.^[4]^[5]

Infrared (IR) Spectroscopy

The infrared spectrum reveals the functional groups present in a molecule. For **4-Methoxynicotinaldehyde**, characteristic absorption bands are expected for the C=O stretching of the aldehyde (typically around 1700 cm⁻¹), C-O stretching of the methoxy group, and C=N and C=C stretching vibrations of the pyridine ring.

Mass Spectrometry

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. The molecular ion peak (M⁺) for **4-Methoxynicotinaldehyde** would be observed at an m/z of 137.14. Common fragmentation patterns for aromatic aldehydes involve the loss of the formyl group (CHO) or hydrogen radical (H[•]).

Experimental Protocols

Synthesis of **4-Methoxynicotinaldehyde**

A representative synthesis of **4-Methoxynicotinaldehyde** involves the formylation of a suitable 4-methoxypyridine precursor. A brief reported procedure is as follows:

Materials:

- 4-Chloropyridinium chloride
- Sodium methoxide
- n-Butyllithium
- Ethyl formate

- Diethyl ether
- Tetrahydrofuran (THF)
- Magnesium nitrate
- Sodium sulfate
- Potassium carbonate
- Silica gel
- Ethanol
- Ethyl acetate

Procedure: A detailed, step-by-step protocol for the multi-step synthesis is not fully available in the public domain. However, a purification step for the crude product has been described.[\[2\]](#)

Purification: The crude **4-methoxynicotinaldehyde** is purified by silica gel column chromatography.[\[2\]](#) The column is eluted with a mixture of ethanol and ethyl acetate (5:95 v/v) to yield the target compound as a yellow solid with a purity of >98% as determined by ^1H NMR.[\[2\]](#)



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Caption: A simplified workflow for the synthesis and purification of **4-Methoxynicotinaldehyde**.

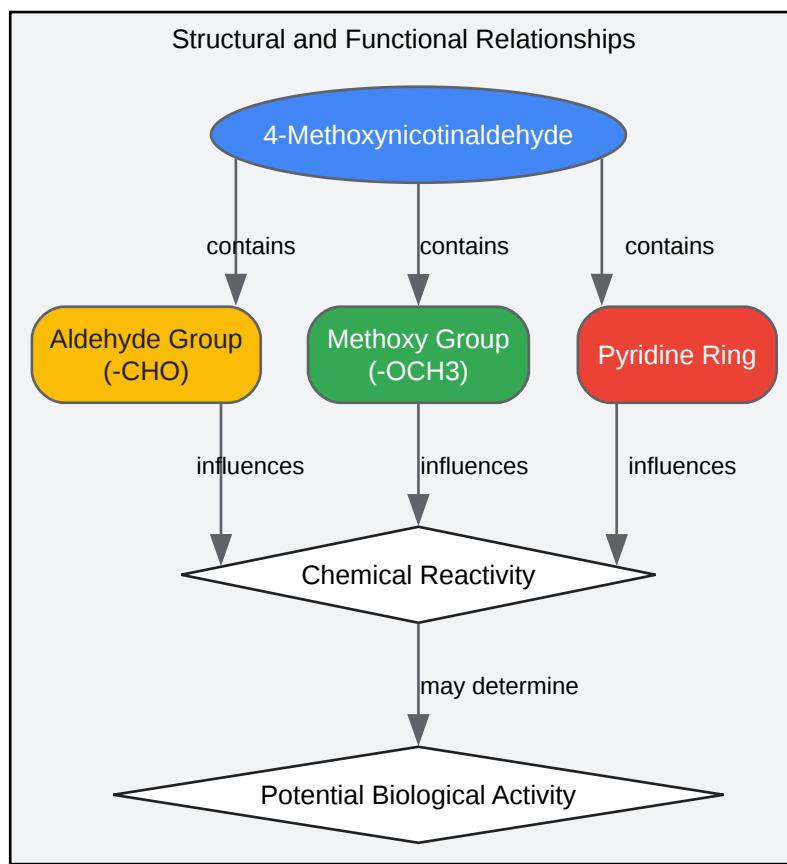
Chemical Reactivity and Stability

The chemical reactivity of **4-Methoxynicotinaldehyde** is dictated by the aldehyde functional group and the electron-rich methoxy-substituted pyridine ring.

- **Aldehyde Group:** The aldehyde functionality can undergo various reactions, including oxidation to a carboxylic acid, reduction to an alcohol, and nucleophilic addition reactions at the carbonyl carbon. It can participate in condensation reactions, such as the Wittig or Horner-Wadsworth-Emmons reactions, to form alkenes.
- **Pyridine Ring:** The pyridine nitrogen is basic and can be protonated or alkylated. The methoxy group is an electron-donating group, which can influence the regioselectivity of electrophilic aromatic substitution reactions on the pyridine ring.
- **Stability:** The compound should be stored under an inert atmosphere (nitrogen or argon) at 2-8°C.^[3]

Biological Activity

The biological activity of **4-Methoxynicotinaldehyde** has not been extensively studied. However, the nicotinaldehyde scaffold is present in various biologically active molecules. Methoxy-substituted aromatic compounds have been investigated for a range of biological activities, including anticancer and antimicrobial properties. Further research is required to elucidate the specific biological effects and potential signaling pathway interactions of **4-Methoxynicotinaldehyde**.



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Caption: Logical relationship between the structural components of **4-Methoxynicotinaldehyde** and its properties.

Conclusion

4-Methoxynicotinaldehyde is a valuable chemical entity with potential applications in synthetic and medicinal chemistry. This guide has summarized the currently available data on its physical and chemical properties. Further research is warranted to fully characterize its spectral properties, delineate detailed synthetic methodologies, and explore its biological activity profile. The information provided here serves as a foundational resource to facilitate future investigations into this promising compound.

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